

Introduction: Navigating the Data Gap for Cyclododecylmethanol

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Compound of Interest

Compound Name: *Cyclododecylmethanol*

CAS No.: *1892-12-2*

Cat. No.: *B167391*

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Cyclododecylmethanol (CAS No. 1892-12-2) is a C13 aliphatic alcohol characterized by a large cycloalkane ring. While its structural analogues are utilized in various industrial applications, comprehensive toxicological and safety data for **Cyclododecylmethanol** itself remains limited. This guide is designed for researchers, scientists, and drug development professionals who may handle this compound. In the absence of a complete data profile, this document adopts a precautionary approach, synthesizing available information, employing read-across methodologies from structurally similar compounds, and grounding recommendations in the fundamental principles of chemical safety and industrial hygiene. The primary objective is to provide a robust framework for risk assessment and safe handling, ensuring the protection of laboratory personnel and the environment.

Section 1: Physicochemical Properties and Their Safety Implications

Understanding the physical and chemical properties of a substance is the foundation of a robust safety assessment. These characteristics determine its behavior in the laboratory, potential for exposure, and appropriate handling and storage measures.

Core Physicochemical Data

The known properties of **Cyclododecylmethanol** are summarized below. It is important to note that some data, such as the melting point, are derived from closely related structures like Cyclododecanol due to the absence of specific experimental values for **Cyclododecylmethanol**.

Table 1: Physicochemical Properties of **Cyclododecylmethanol** and Related Compounds

Property	Value	Remarks / Source
Molecular Formula	C₁₃H₂₆O	Computed by PubChem[1]
Molecular Weight	198.34 g/mol	Computed by PubChem[1]
Physical State	Solid	Inferred from related structures like Cyclododecanol[2]
Appearance	White Solid	Based on Cyclododecanol[2]
Melting Point	76 - 79 °C	Value for the related compound Cyclododecanol[2]
Boiling Point	~272.7 °C	Value for the related compound Cyclododecanol[2]
Flash Point	~138 °C	Value for the related compound Cyclododecanol[2]
Water Solubility	Insoluble	Predicted based on high logP and structure[2]

| logP (Octanol/Water) | 5.2 | Computed by XLogP3, indicating low water solubility and high lipophilicity[1] |

Interpretation of Physicochemical Data for Safety

The properties listed in Table 1 have direct implications for laboratory safety:

- **Solid Form:** As a solid at room temperature, the primary route of inhalation exposure is through the generation of dust.[2][3] Therefore, handling procedures must focus on

minimizing dust formation.

- **Low Volatility:** The high boiling point and low vapor pressure suggest that at ambient temperatures, significant exposure to vapors is unlikely. However, heating the substance will increase vapor pressure and potential inhalation hazards.
- **Insolubility in Water:** The insolubility of **Cyclododecylmethanol** in water means that spills will not be diluted by water and may persist in aquatic environments, aligning with its classification as an environmental hazard.^{[2][4]} This property necessitates specific cleanup procedures that do not involve flushing spills into sewer systems.^{[2][4]}
- **High Flash Point:** A flash point of approximately 138°C indicates that it is not a highly flammable material at standard laboratory temperatures.^[2] However, it is still a combustible solid and should be kept away from open flames and high-heat sources.^[3]

Section 2: Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazards.^[5]

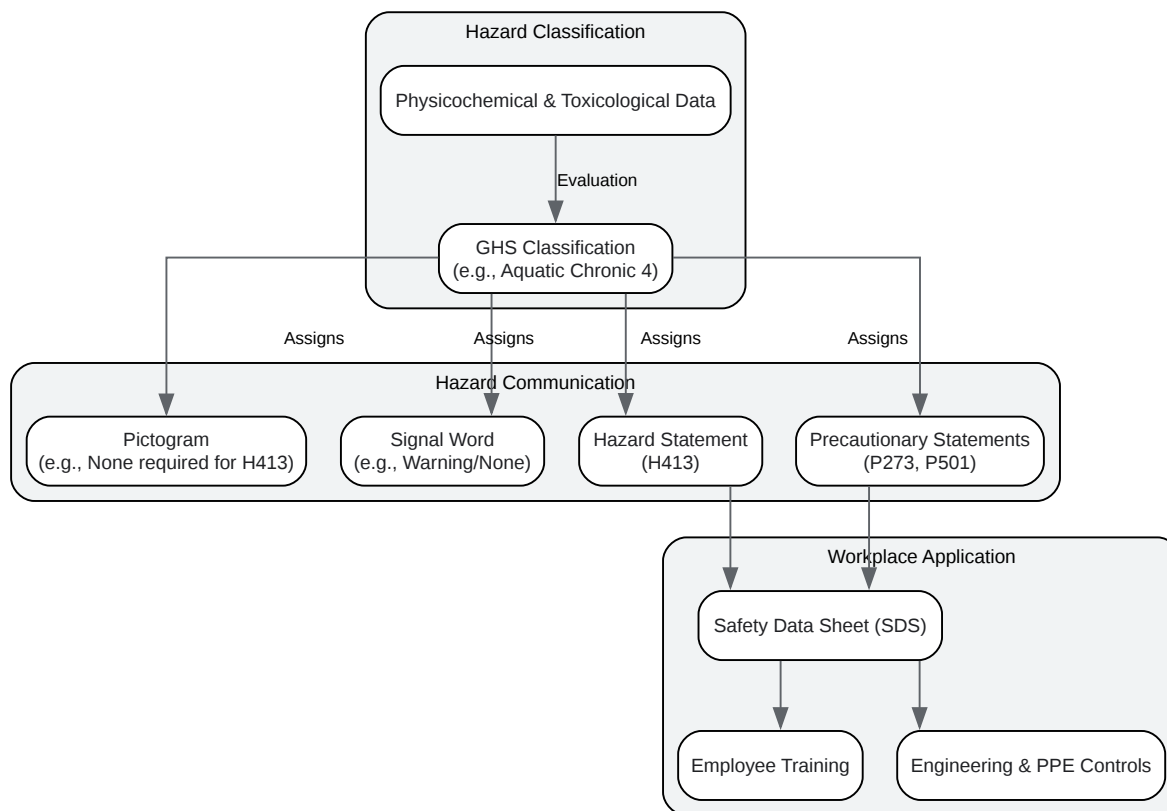
According to information provided to the European Chemicals Agency (ECHA), **Cyclododecylmethanol** has the following GHS classification:

- **Hazard Statement H413:** May cause long lasting harmful effects to aquatic life.^[1]
- **Hazard Class:** Hazardous to the aquatic environment, long-term hazard (Category 4).^[1]

However, safety data sheets for structurally analogous compounds, such as Cyclododecanol, often include additional warnings, such as for eye irritation. A precautionary approach would therefore also consider this potential hazard.

GHS Hazard Communication Workflow

The following diagram illustrates the flow from chemical classification to workplace safety, as dictated by the GHS framework.



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Caption: GHS Hazard Communication Workflow.

Section 3: Toxicological Profile (A Read-Across Approach)

Direct toxicological studies on **Cyclododecylmethanol** are not readily available in the public domain.[6] In such data-poor scenarios, a "read-across" approach is a scientifically valid method to estimate toxicity. This involves using data from a structurally similar and well-studied

substance. For **Cyclododecylmethanol**, Cyclododecanol (CAS 1724-39-6) serves as a suitable analogue.

Rationale for Read-Across

The justification for using Cyclododecanol as a surrogate rests on:

- **Structural Similarity:** Both molecules feature a large C12 ring, which is the dominant structural feature. The only difference is an additional methylene (-CH₂-) group in **Cyclododecylmethanol**.
- **Similar Physicochemical Properties:** Both are solids with low water solubility and high octanol-water partition coefficients, suggesting similar absorption, distribution, metabolism, and excretion (ADME) profiles.^{[2][7]}

Potential Health Effects Based on Analogue Data

Based on data for Cyclododecanol and general principles of toxicology for similar long-chain alcohols, the following potential health effects should be considered:

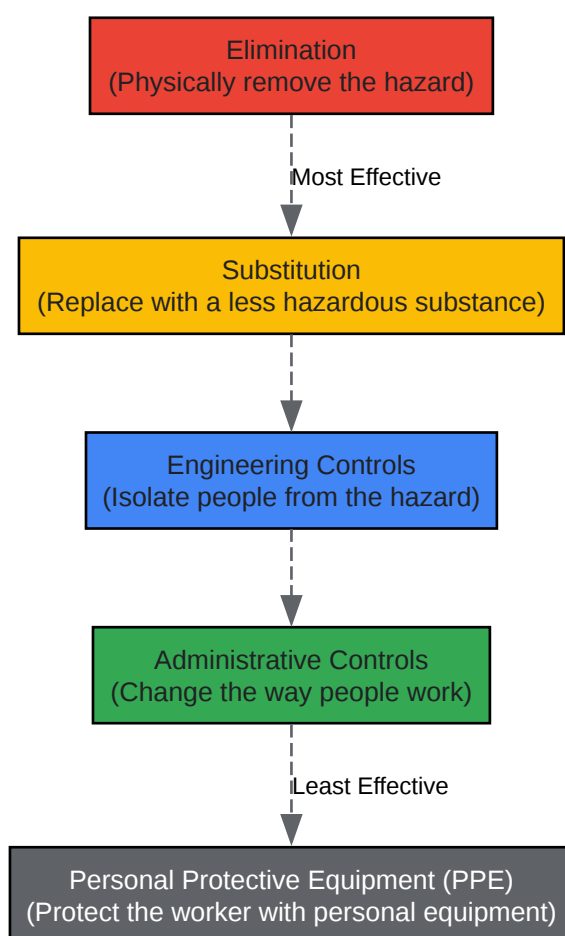
- **Eye Irritation:** May cause serious eye irritation.^[8] Direct contact with the solid or dust can lead to mechanical irritation, redness, and pain.^[8]
- **Skin Contact:** Prolonged or repeated contact may cause mild skin irritation, redness, and pain.^[8] Due to its high lipophilicity (logP > 5), it has the potential to defat the skin.
- **Ingestion:** May be harmful if swallowed.^{[3][4]} While acute oral toxicity is expected to be low, ingestion of significant quantities could lead to gastrointestinal distress.
- **Inhalation:** Inhalation is not an expected primary route of exposure at room temperature due to low volatility.^[2] However, inhalation of fine dust particles may cause respiratory tract irritation.^[3]
- **Chronic Effects:** No data is available to indicate that **Cyclododecylmethanol** or its analogues are mutagenic, carcinogenic, or pose a reproductive hazard. The toxicological properties have not been fully investigated.^[2]

Section 4: Occupational Exposure Management

No specific Occupational Exposure Limits (OELs), such as a Permissible Exposure Limit (PEL) from OSHA or a Threshold Limit Value (TLV) from ACGIH, have been established for **Cyclododecylmethanol**.^{[9][10]} In the absence of an OEL, a risk-based approach using the "Hierarchy of Controls" is mandated to ensure worker safety.

The Hierarchy of Controls

This framework prioritizes control measures from most to least effective.



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Caption: The Hierarchy of Controls Framework.

Experimental Protocol: Implementing Controls for Cyclododecylmethanol

This protocol outlines the steps to safely manage **Cyclododecylmethanol** exposure in a research setting.

- Hazard Assessment (Elimination/Substitution): 1.1. Confirm if the use of **Cyclododecylmethanol** is essential for the experiment. 1.2. Investigate if a less hazardous or better-characterized alternative can be used. Document this assessment.
- Establish Engineering Controls (Primary Barrier): 2.1. Weighing and Handling Solids: All weighing and transfers of solid **Cyclododecylmethanol** must be conducted within a chemical fume hood or a powder containment hood to capture any generated dust at the source. 2.2. Handling Solutions: If heated, all work must be performed in a certified chemical fume hood to control potential vapors. 2.3. Ventilation: Ensure the laboratory has adequate general ventilation (e.g., 6-12 air changes per hour).
- Implement Administrative Controls (Procedural Barrier): 3.1. Designate Work Areas: Clearly mark areas where **Cyclododecylmethanol** is handled and stored. 3.2. Standard Operating Procedures (SOPs): Develop and document a specific SOP for the handling of this compound, including the steps outlined in this guide. All personnel must be trained on this SOP. 3.3. Hygiene Practices: Prohibit eating, drinking, and smoking in the laboratory.^[3] Personnel must wash hands thoroughly after handling the chemical, before leaving the lab, and before breaks.
- Prescribe Personal Protective Equipment (PPE) (Final Barrier): 4.1. Refer to Section 6 for a detailed PPE selection protocol. The minimum required PPE includes a lab coat, safety glasses with side shields, and nitrile gloves.

Section 5: Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is critical to prevent exposure and maintain chemical integrity.

Step-by-Step Handling Protocol

- **Preparation:** Before handling, ensure all engineering controls are operational and required PPE is donned correctly. Clear the workspace of any unnecessary items.
- **Weighing:** Use a dedicated scoop or spatula. Weigh the material on weighing paper or in a tared container inside a fume hood or containment balance enclosure to prevent dust dispersal.
- **Transfer:** Gently transfer the solid to the reaction vessel. Avoid pouring from a height, which can create dust clouds.
- **Cleaning:** After handling, decontaminate the work surface with an appropriate solvent (e.g., isopropanol or ethanol) and wipe clean. Dispose of cleaning materials as hazardous waste.
- **De-gowning:** Remove PPE in the correct order (gloves first), avoiding contact with the contaminated exterior. Wash hands immediately.

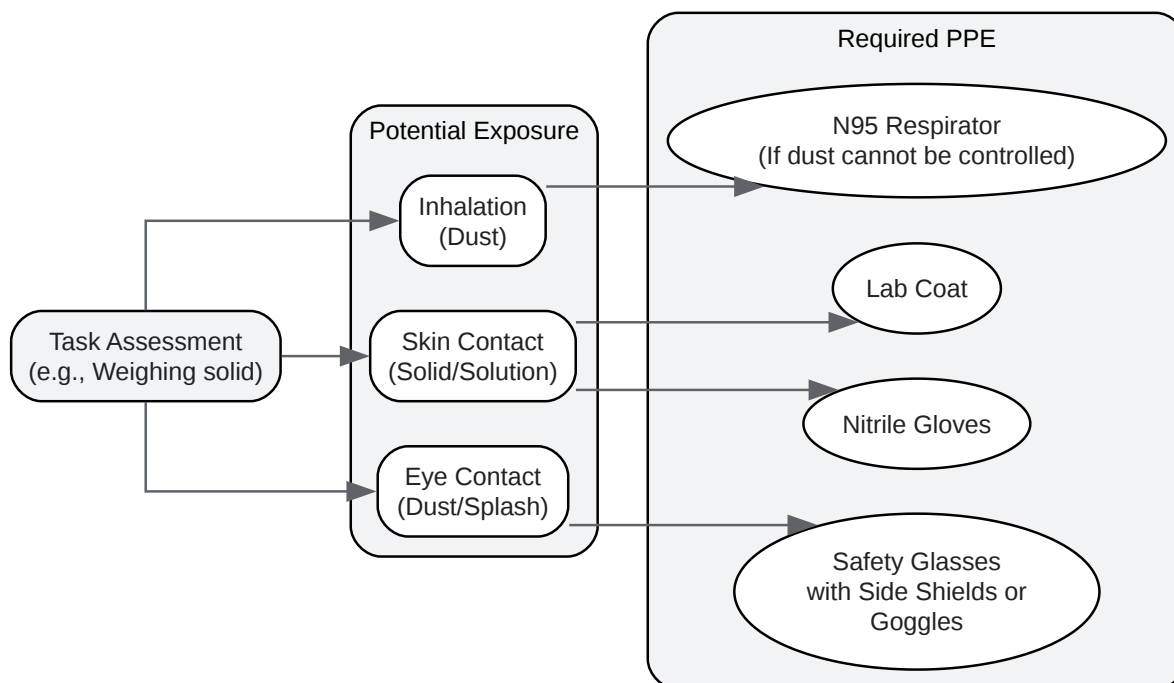
Storage Requirements

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)[\[3\]](#)[\[8\]](#)
- Store away from incompatible materials such as strong oxidizing agents, acid anhydrides, and acid chlorides.[\[2\]](#)[\[3\]](#)
- Ensure containers are clearly labeled with the chemical name and GHS hazard information.

Section 6: Personal Protective Equipment (PPE) Selection

The selection of PPE must be based on a thorough risk assessment of the specific tasks being performed.

PPE Selection Workflow



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Caption: PPE Selection Workflow for **Cyclododecylmethanol**.

PPE Protocol and Justification

- Eye and Face Protection:
 - Protocol: Wear ANSI Z87.1-compliant safety glasses with side shields at all times. If there is a risk of splashing or significant dust generation, upgrade to chemical splash goggles.
 - Justification: Protects against eye irritation from accidental contact with dust or splashes of solutions containing the compound.[8]
- Skin Protection:
 - Protocol: Wear a long-sleeved lab coat. Use nitrile gloves for incidental contact. For prolonged contact or immersion, consult glove manufacturer data, but heavier-duty nitrile or butyl rubber gloves are recommended. Change gloves immediately if contaminated.

- Justification: Prevents skin irritation and potential absorption.[8] A lab coat protects personal clothing.
- Respiratory Protection:
 - Protocol: Respiratory protection is generally not required if work is conducted within a certified chemical fume hood or powder containment enclosure.[2] If these controls are not available or fail, and dust is present, a NIOSH-approved N95 filtering facepiece respirator should be used.
 - Justification: Provides a barrier against the inhalation of irritating dust particles.

Section 7: Emergency Procedures

Rapid and correct response during an emergency is crucial.

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. If eye irritation persists, get medical advice/attention.[8]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.[8]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[8]
- Inhalation: Move person into fresh air. If not breathing, give artificial respiration. If symptoms develop or persist, call a physician.[8]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or appropriate foam.[2][3]
- Specific Hazards: Dust can form an explosive mixture with air.[2][3] Thermal decomposition can produce carbon monoxide (CO) and carbon dioxide (CO₂).[2]

- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)[\[4\]](#)

Accidental Release Measures (Spill Cleanup)

- Evacuate: Evacuate non-essential personnel from the area.
- Ventilate: Ensure the area is well-ventilated.
- Control Ignition: Remove all sources of ignition.
- Containment: Wear appropriate PPE. Avoid generating dust.[\[2\]](#)[\[3\]](#)
- Cleanup: Gently sweep or vacuum up the spilled solid. Place into a suitable, labeled container for disposal. Do not use compressed air for cleaning.
- Decontamination: Clean the spill area with a suitable solvent and then soap and water.
- Environmental Precautions: Do not let the chemical enter the environment. Prevent entry into waterways, sewers, or basements.[\[2\]](#)[\[4\]](#)

Section 8: Environmental Protection and Disposal

The primary identified hazard of **Cyclododecylmethanol** is its potential for long-lasting harmful effects on aquatic life.[\[1\]](#)

Environmental Fate

With low water solubility and a high logP, **Cyclododecylmethanol** is not likely to be mobile in soil and will tend to partition to organic matter.[\[2\]](#) Its persistence in the environment is a key concern, necessitating responsible disposal.

Disposal Protocol

- Waste Classification: All waste materials contaminated with **Cyclododecylmethanol**, including the chemical itself, contaminated PPE, and cleanup materials, must be treated as hazardous waste.

- Collection: Collect waste in sealed, properly labeled containers. Do not mix with other waste streams unless compatible.
- Disposal: Dispose of contents/container in accordance with all local, regional, and national regulations.^[8] This must be done through a licensed hazardous waste disposal company. Under no circumstances should this chemical be disposed of down the drain.^{[2][4]}

Conclusion

While a complete health and safety profile for **Cyclododecylmethanol** is yet to be established, a conservative and systematic approach based on its known physicochemical properties, GHS classification, and data from structural analogues allows for its safe use in a research environment. The core principles of risk mitigation—minimizing dust generation through engineering controls, adhering to strict handling protocols, and utilizing appropriate personal protective equipment—are paramount. Researchers and laboratory managers must remain vigilant, treat this compound with the caution afforded to any substance with an incomplete toxicological dataset, and prioritize the protection of both personnel and the environment.

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